

# Biological Activity of Chiral 6-Methyl-1-Octanol: A Technical Overview

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## Compound of Interest

Compound Name: (S)-(+)-6-Methyl-1-octanol

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## Introduction

6-Methyl-1-octanol is a chiral alcohol with two enantiomers: (R)-6-methyl-1-octanol and (S)-6-methyl-1-octanol. As with many chiral molecules, the biological activity of these enantiomers can differ significantly due to their distinct three-dimensional arrangements, which dictates their interaction with chiral biological targets such as enzymes and receptors.<sup>[1][2]</sup> This technical guide provides an overview of the known biological activities of chiral 6-methyl-1-octanol, focusing on its antimicrobial properties, effects on aquatic organisms, and potential interactions with cellular signaling pathways. Due to a notable scarcity of specific quantitative data in publicly available literature, this document will also outline established experimental protocols for determining these biological activities.

## Physicochemical Properties

A summary of the key physicochemical properties of the enantiomers of 6-methyl-1-octanol is presented below.

Property	(S)-(+)-6-Methyl-1-octanol	(R)-(-)-6-Methyl-1-octanol	Reference
Molecular Formula	C <sub>9</sub> H <sub>20</sub> O	C <sub>9</sub> H <sub>20</sub> O	[3][4]
Molecular Weight	144.25 g/mol	144.25 g/mol	[3][4]
CAS Number	110453-78-6	97730-24-0	[5]
Boiling Point	196.6 °C	Not available	[3]
Density	0.824 g/cm <sup>3</sup>	Not available	[3]
Flash Point	79.5 °C	Not available	[3]

## Antimicrobial Activity

**(S)-(+)-6-Methyl-1-octanol** has been reported to exhibit antimicrobial properties.[6] However, specific quantitative data, such as Minimum Inhibitory Concentration (MIC) values against various bacterial and fungal strains, are not readily available in the scientific literature. The determination of MIC is a crucial step in evaluating the potential of a compound as an antimicrobial agent.

## Experimental Protocol: Determination of Minimum Inhibitory Concentration (MIC)

A standard method for determining the MIC of a compound is the broth microdilution assay.

Objective: To determine the lowest concentration of each enantiomer of 6-methyl-1-octanol that inhibits the visible growth of a specific microorganism.

Materials:

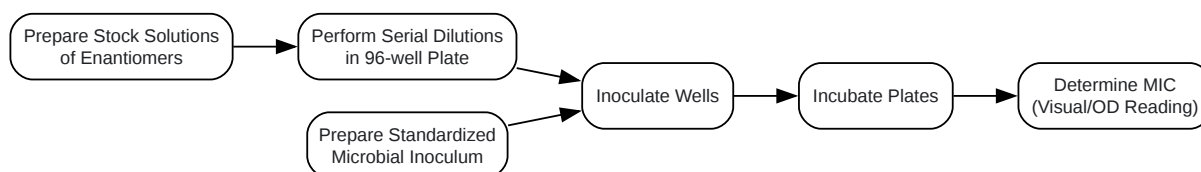
- (R)- and (S)-6-methyl-1-octanol
- Bacterial or fungal strains of interest
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)

- Sterile 96-well microplates
- Spectrophotometer

#### Procedure:

- Preparation of Stock Solutions: Prepare stock solutions of each enantiomer in a suitable solvent (e.g., dimethyl sulfoxide, DMSO).
- Serial Dilutions: Perform a two-fold serial dilution of each enantiomer in the appropriate broth medium in the wells of a 96-well plate.
- Inoculum Preparation: Prepare a standardized inoculum of the test microorganism to a final concentration of approximately  $5 \times 10^5$  colony-forming units (CFU)/mL.
- Inoculation: Add the microbial inoculum to each well containing the diluted compound.
- Controls: Include a positive control (microorganism in broth without the compound) and a negative control (broth only).
- Incubation: Incubate the plates at the optimal temperature and duration for the specific microorganism (e.g., 37°C for 18-24 hours for bacteria).
- MIC Determination: The MIC is determined as the lowest concentration of the compound at which there is no visible growth of the microorganism. This can be assessed visually or by measuring the optical density at 600 nm.

#### Workflow for MIC Determination



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Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC).

## Ecotoxicity: Effects on Daphnia

(S)-6-Methyl-1-octanol has been identified as a metabolite of the water flea *Daphnia pulex*.<sup>[5]</sup> This suggests a potential for interaction with aquatic ecosystems. Evaluating the enantioselective toxicity of chiral compounds on aquatic organisms like *Daphnia magna* is crucial for environmental risk assessment.

## Experimental Protocol: *Daphnia* sp. Acute Immobilisation Test (OECD 202)

This standard guideline is used to determine the acute toxicity of substances to *Daphnia*.

Objective: To determine the concentration of each enantiomer of 6-methyl-1-octanol that causes immobilization in 50% of the exposed *Daphnia* (EC50) over a 48-hour period.

Materials:

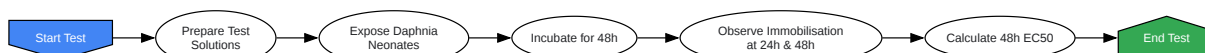
- (R)- and (S)-6-methyl-1-octanol
- *Daphnia magna* neonates (<24 hours old)
- Reconstituted freshwater medium
- Glass test vessels

Procedure:

- Test Solutions: Prepare a series of concentrations for each enantiomer in the freshwater medium. A control group with medium only is also prepared.
- Exposure: Introduce a set number of *Daphnia* neonates (e.g., 20 per concentration, divided into four replicates of five) into each test vessel.
- Incubation: Maintain the test vessels under controlled conditions ( $20 \pm 1^\circ\text{C}$ , 16-hour light/8-hour dark cycle) for 48 hours.

- Observation: At 24 and 48 hours, count the number of immobilized daphnids (those that are unable to swim within 15 seconds after gentle agitation).
- Data Analysis: Calculate the 48-hour EC50 value with confidence intervals using appropriate statistical methods.

#### Logical Flow for Acute Immobilisation Test



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Caption: Logical flow for the *Daphnia* sp. acute immobilisation test.

## Cytotoxicity

The potential for chiral 6-methyl-1-octanol to induce cytotoxicity is an important aspect of its biological activity profile. Cell viability assays are commonly used to assess the cytotoxic effects of compounds on cultured cells.

## Experimental Protocol: MTT Assay for Cell Viability

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity.

Objective: To determine the concentration of each enantiomer of 6-methyl-1-octanol that reduces the viability of a cell line by 50% (IC50).

Materials:

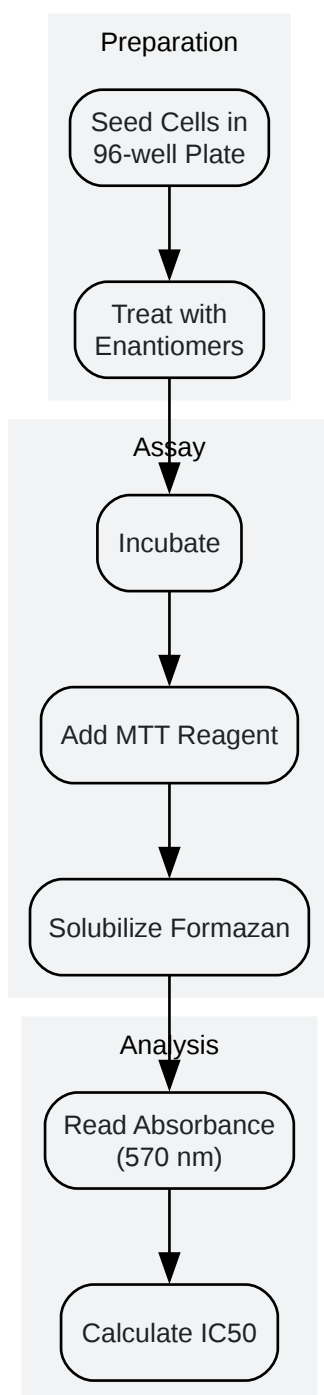
- (R)- and (S)-6-methyl-1-octanol
- Mammalian cell line (e.g., HeLa, HepG2)
- Cell culture medium and supplements

- MTT reagent
- Solubilization solution (e.g., DMSO, acidified isopropanol)
- Sterile 96-well plates
- Microplate reader

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with a range of concentrations of each enantiomer. Include a vehicle control (solvent used to dissolve the compound).
- Incubation: Incubate the cells with the compounds for a specified period (e.g., 24, 48, or 72 hours).
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours to allow for the formation of formazan crystals.
- Solubilization: Add the solubilization solution to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC<sub>50</sub> value.

MTT Assay Experimental Workflow



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Caption: Workflow of the MTT cytotoxicity assay.

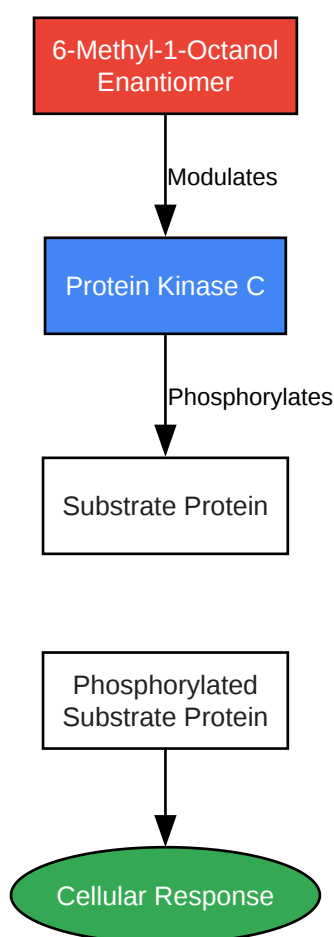
## Potential Signaling Pathway Interactions

While direct evidence is lacking for 6-methyl-1-octanol, alcohols, in general, are known to interact with various cellular signaling pathways. Two potential targets are Protein Kinase C (PKC) and G-protein coupled receptors (GPCRs).

## Protein Kinase C (PKC)

PKC is a family of protein kinase enzymes that are involved in controlling the function of other proteins through the phosphorylation of hydroxyl groups of serine and threonine amino acid residues on these proteins. Alcohols have been shown to modulate PKC activity.<sup>[5][7]</sup>

Hypothesized Interaction:



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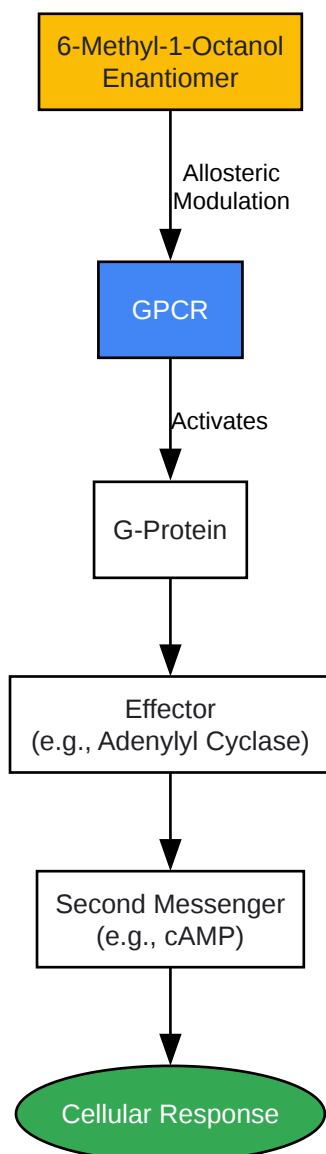
Caption: Hypothesized modulation of PKC signaling by 6-methyl-1-octanol.

## G-Protein Coupled Receptors (GPCRs)



GPCRs are a large family of transmembrane receptors that sense molecules outside the cell and activate inside signal transduction pathways and, ultimately, cellular responses. The interaction of small molecules with GPCRs can be allosteric, meaning they bind to a site distinct from the primary ligand binding site and modulate the receptor's function.

Potential Allosteric Modulation:



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Caption: Potential allosteric modulation of a GPCR by 6-methyl-1-octanol.

## Conclusion and Future Directions

The available information on the biological activity of chiral 6-methyl-1-octanol is limited. While there are indications of antimicrobial properties and its presence as a metabolite in aquatic organisms, a comprehensive, quantitative understanding of its enantioselective effects is lacking. The experimental protocols provided in this guide offer a framework for future research to elucidate the specific biological activities of the (R) and (S) enantiomers. Further investigation is warranted to determine the MIC values against a broad panel of microbes, to quantify the enantioselective toxicity in ecotoxicological models, and to explore the specific molecular targets and signaling pathways modulated by each enantiomer. Such studies are essential for a complete assessment of the pharmacological and environmental impact of chiral 6-methyl-1-octanol.

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## References

- 1. OECD 202: Daphnia sp. Acute Immobilisation Test | Scymaris [[scymaris.com](https://scymaris.com)]
- 2. OECD 202: Daphnia sp., Acute Immobilization Test [[aropha.com](https://aropha.com)]
- 3. [oecd.org](https://oecd.org) [[oecd.org](https://oecd.org)]
- 4. alamarBlue® Cell Viability Assay Protocol [[m.antpedia.com](https://m.antpedia.com)]
- 5. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://ncbi.nlm.nih.gov)]
- 6. alamarBlue Assays for Cell Viability Protocol, for Microplates | Thermo Fisher Scientific - TW [[thermofisher.com](https://thermofisher.com)]
- 7. Enantioselective ecotoxicity of psychoactive substances in Daphnia magna [[repositorio.cespu.pt](https://repositorio.cespu.pt)]
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